

# Application Note: 5,6-Dicarboxyfluorescein (CF) for Measuring Membrane Permeability

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## Compound of Interest

|                |                          |
|----------------|--------------------------|
| Compound Name: | 5,6-Dicarboxyfluorescein |
| CAS No.:       | 90829-94-0               |
| Cat. No.:      | B1213167                 |

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## Introduction & Mechanistic Overview

Membrane permeability assays are foundational in evaluating the lytic properties of antimicrobial peptides (AMPs), pore-forming toxins, and the stability of liposomal drug delivery systems. The gold standard for these in vitro studies is the **5,6-Dicarboxyfluorescein** (widely referred to as 5(6)-carboxyfluorescein or CF) liposome leakage assay[1].

CF is a highly water-soluble fluorophore that exhibits >95% self-quenching at high concentrations (typically >100 mM) due to the formation of non-fluorescent dimers and Förster resonance energy transfer (FRET)[2][3]. When encapsulated within intact Large Unilamellar Vesicles (LUVs), its fluorescence is minimal. Upon the introduction of a membrane-disrupting agent, the liposomal membrane is permeabilized, causing CF to leak into the surrounding iso-osmolar buffer. This massive dilution dissociates the dimers, leading to a dramatic, quantifiable spike in fluorescence (de-quenching)[4].

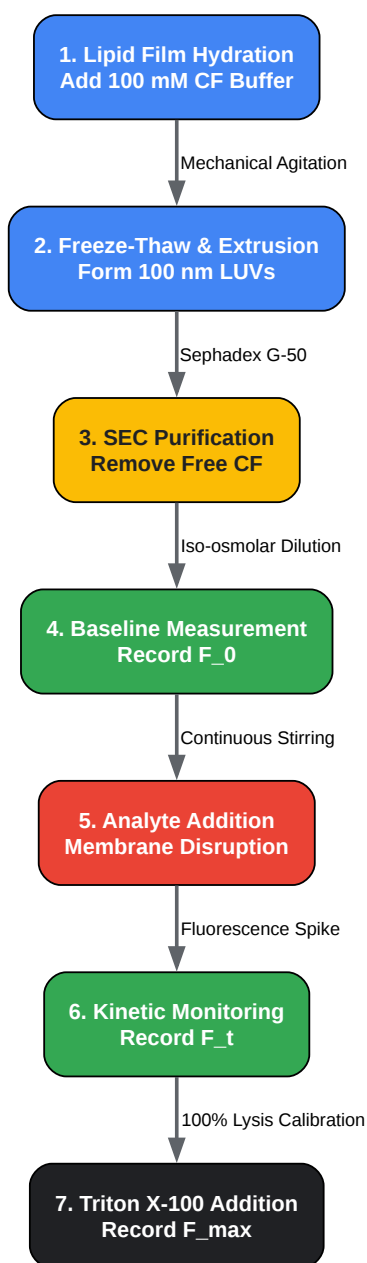
## Experimental Design & Causality (E-E-A-T)

As an application scientist, it is critical to understand why specific experimental parameters are chosen, rather than just following a recipe. The integrity of this assay relies on strict biophysical controls:

- Vesicle Architecture (LUVs vs. MLVs):** Multilamellar vesicles (MLVs) possess multiple concentric lipid bilayers, which confound leakage kinetics because a permeabilizing agent must sequentially breach several barriers. Extruding liposomes through 100 nm polycarbonate filters produces Large Unilamellar Vesicles (LUVs) with a single bilayer, providing a uniform, biomimetic surface area for reproducible kinetics[1][5].
- Size Exclusion Chromatography (SEC):** SEC is mandatory to separate the massive 100 nm LUVs (which elute in the void volume) from the small, unencapsulated CF molecules (which get trapped in the porous Sephadex matrix)[5]. Failure to properly purify the liposomes results in an artificially high baseline, ruining the assay's dynamic range.

- Strict pH & Osmotic Control: CF fluorescence is highly pH-dependent. The internal encapsulation buffer and the external dilution buffer must be perfectly matched (e.g., pH 7.4) to prevent artifactual changes in the fluorescence quantum yield. Furthermore, the buffers must be strictly iso-osmolar to prevent osmotic gradients from inducing spontaneous vesicle swelling or rupture[4].

## Workflow Visualization



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Mechanistic workflow of the CF liposome leakage assay, from preparation to fluorescence calibration.

## Quantitative Data & Assay Parameters

| Parameter             | Target Value                    | Mechanistic Rationale                                                                                    |
|-----------------------|---------------------------------|----------------------------------------------------------------------------------------------------------|
| CF Encapsulation      | 50 – 100 mM                     | Ensures >95% self-quenching via non-fluorescent dimer formation inside the intact liposome[2][3].        |
| Excitation / Emission | 492 nm / 512–520 nm             | Optimal spectral wavelengths for de-quenched CF in aqueous physiological buffers[4].                     |
| Liposome Size         | ~100 nm (LUVs)                  | Provides a monodisperse, single-bilayer model that accurately mirrors biological membrane curvature[1].  |
| Buffer pH             | 7.4 (Strictly controlled)       | CF fluorescence is highly pH-dependent; deviations alter the quantum yield and skew kinetic data.        |
| Osmolarity            | Iso-osmolar (Internal/External) | Prevents osmotic stress that induces spontaneous vesicle swelling or non-specific leakage.               |
| Triton X-100          | 0.1% – 0.5% (v/v)               | Completely solubilizes the lipid bilayer to establish the absolute 100% leakage calibration point ([2]). |

## Self-Validating Protocol: Step-by-Step Methodology

This protocol is inherently self-validating. Because absolute fluorescence can vary based on the fluorometer's sensitivity and minor pipetting variations, raw fluorescence units (RFU) are meaningless on their own. By establishing a stable baseline (

) and a chemically induced total lysis point (

), every single sample acts as its own internal control.

### Phase 1: Reagent Preparation

- CF Buffer Formulation: Weigh CF powder to achieve a 100 mM concentration. Suspend in distilled water.
  - Critical Insight: CF powder is highly acidic and will not dissolve initially. Titrate dropwise with 1 M NaOH under continuous stirring until the solution turns dark orange/red and the powder fully dissolves[4].
- pH Adjustment: Adjust the final pH to exactly 7.4. Buffer the solution with 10 mM HEPES and 150 mM NaCl to establish physiological osmolarity.

### Phase 2: Liposome Synthesis

- **Lipid Film:** Dissolve the desired lipid mixture (e.g., POPC/POPG at a 3:1 ratio) in a 2:1 chloroform/methanol solution. Dry the lipids into a thin film under a gentle stream of nitrogen gas, followed by vacuum desiccation for at least 4 hours to remove residual organic solvents[1].
- **Hydration:** Hydrate the lipid film with the 100 mM CF buffer to a final lipid concentration of 10 mg/mL. Vortex vigorously to form MLVs.
- **Freeze-Thaw:** Subject the hydrated lipid suspension to 5–10 freeze-thaw cycles using liquid nitrogen and a 40°C water bath. This fractures multilamellar structures, ensuring uniform CF encapsulation.
- **Extrusion:** Extrude the suspension 21 times through a 100 nm polycarbonate membrane using a mini-extruder to generate monodisperse LUVs[1][5].

### Phase 3: Purification

- **SEC Column Preparation:** Equilibrate a Sephadex G-50 gravity column (or spin column) with the external buffer (10 mM HEPES, 150 mM NaCl, pH 7.4)[5].
- **Elution:** Load the extruded liposomes. The purified LUVs will elute in the void volume (visible as a cloudy band), while the free, unencapsulated CF remains trapped in the column matrix.

### Phase 4: Fluorometric Kinetic Assay

- **Baseline Measurement:** Transfer 2 mL of external buffer to a fluorometer cuvette (Excitation: 492 nm, Emission: 512 nm). Add a small aliquot (e.g., 10–20 µL) of the purified LUVs. Record the baseline fluorescence ( ) for 3 to 5 minutes to verify liposome stability[4].
- **Analyte Addition:** Add the permeabilizing analyte (e.g., AMP, toxin, or drug candidate) and continuously record the fluorescence ( ) for 15–30 minutes until a plateau is reached.
- **Calibration:** Add 10–20 µL of 10% Triton X-100 to completely lyse the liposomes. Wait 2 minutes and record the maximum fluorescence ( ) [2].

### Data Analysis & Quality Control

To normalize the data and extract the absolute percentage of membrane disruption, apply the following fractional release equation to your kinetic data:

% Leakage = [(

-

)] / (

-  
)] × 100

- Troubleshooting High Baselines: If

is >15% of

immediately upon adding the liposomes to the cuvette, the SEC purification failed, or the liposomes are osmotically bursting. Re-pack the Sephadex column and verify buffer osmolarity.

- Troubleshooting Low

: If the addition of Triton X-100 does not result in a massive fluorescence spike (typically 5 to 15-fold higher than

), the initial CF concentration during hydration was too low to achieve self-quenching, or the CF precipitated out of solution due to a drop in pH.

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